

An In-depth Technical Guide to the Safe Handling of 2-Phenylpropanenitrile

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Compound of Interest

Compound Name: 2-Phenylpropanenitrile

Cat. No.: B133222

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This guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **2-phenylpropanenitrile** (CAS No: 1823-91-2), a versatile intermediate in organic synthesis. Given its potential hazards, a thorough understanding of its properties and the necessary safety precautions is critical for all personnel handling this chemical.

Chemical and Physical Properties

2-Phenylpropanenitrile, also known as α -methylbenzyl cyanide, is a clear, colorless to slightly yellow liquid.^[1] A summary of its key physical and chemical properties is provided in Table 1. This data is essential for understanding its behavior under various laboratory conditions and for designing appropriate storage and handling procedures.

Property	Value
Molecular Formula	C ₉ H ₉ N[2]
Molecular Weight	131.17 g/mol [3]
Appearance	Clear, colorless to slightly yellow liquid[1]
Boiling Point	231-232 °C at 760 mmHg[1][2]
Density	0.987 g/cm ³ [1]
Flash Point	93.9 °C[1]
Solubility	Insoluble in water, soluble in chloroform.[1][4]
Vapor Pressure	0.0311 mmHg at 25°C[1]

Table 1: Physical and Chemical Properties of **2-Phenylpropanenitrile**


Hazard Identification and GHS Classification


2-Phenylpropanenitrile is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards. However, it is important to note that the classification for this substance can vary between suppliers. Table 2 summarizes the GHS hazard statements associated with **2-phenylpropanenitrile**, reflecting its potential for acute toxicity, as well as skin and eye irritation.[3][5]

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H301: Toxic if swallowed[3][5]
H302: Harmful if swallowed[3][5]	
Acute Toxicity, Dermal	H311: Toxic in contact with skin[3][5]
H312: Harmful in contact with skin[3][5]	
Skin Corrosion/Irritation	H315: Causes skin irritation[3][5]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation[3][5]
Acute Toxicity, Inhalation	H331: Toxic if inhaled[3][5]
H332: Harmful if inhaled[3][5]	

Table 2: GHS Hazard Classification for **2-Phenylpropanenitrile**

The corresponding GHS pictograms for these hazards are:

 alt text

 alt text

The signal word for **2-phenylpropanenitrile** is Danger.[3]

Toxicological Information

While GHS classifications indicate potential toxicity, specific quantitative toxicological data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) values for **2-phenylpropanenitrile** are not consistently available in publicly accessible literature and safety data sheets. This lack of data underscores the need for cautious handling and the prevention of any direct exposure.

Route	Species	Value
Oral LD50	Rat	Not available
Dermal LD50	Rabbit	Not available
Inhalation LC50	Rat	Not available

Table 3: Acute Toxicity Data for **2-Phenylpropanenitrile**

Experimental Protocols: Detailed experimental protocols for the determination of the toxicological properties of **2-phenylpropanenitrile** are not available in the reviewed public domain literature.

Occupational Exposure Limits

Currently, there are no established occupational exposure limits (OELs), such as Permissible Exposure Limits (PELs) from OSHA or Threshold Limit Values (TLVs) from ACGIH, for **2-phenylpropanenitrile**. In the absence of defined OELs, it is imperative to minimize exposure through the use of effective engineering controls, administrative controls, and personal protective equipment.

Agency	Limit
OSHA PEL	Not established
ACGIH TLV	Not established
NIOSH REL	Not established

Table 4: Occupational Exposure Limits for **2-Phenylpropanenitrile**

Safe Handling and Storage

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.^[6]
- Avoid contact with skin, eyes, and clothing.^[6]

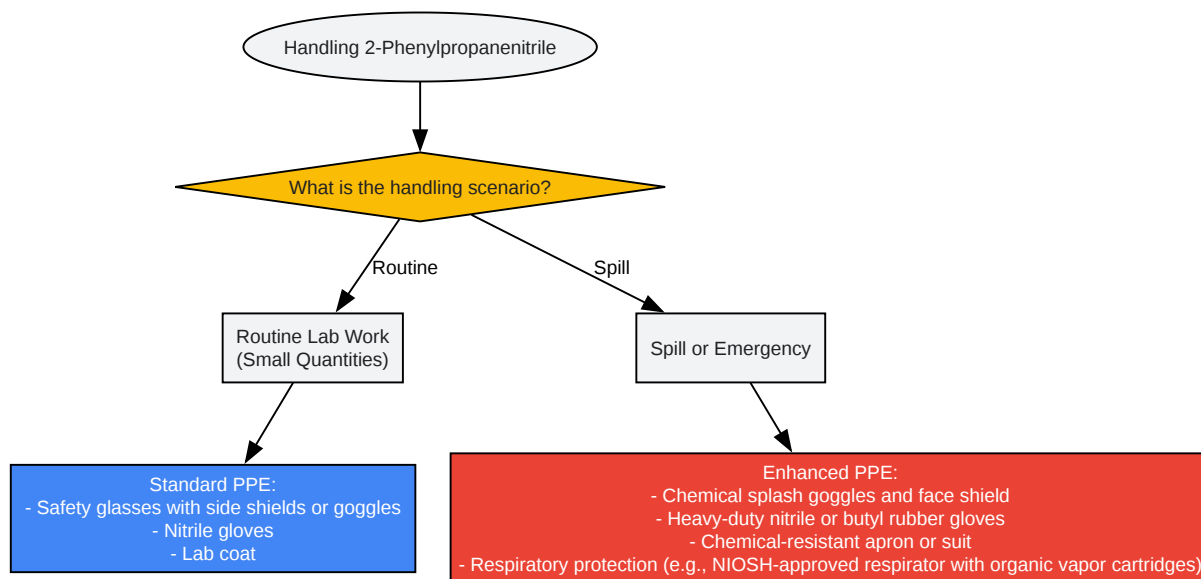
- Avoid breathing vapor or mist.[6]
- Wear appropriate personal protective equipment (see Section 6).
- Wash hands thoroughly after handling.[7]
- Keep away from heat, sparks, and open flames.[8]

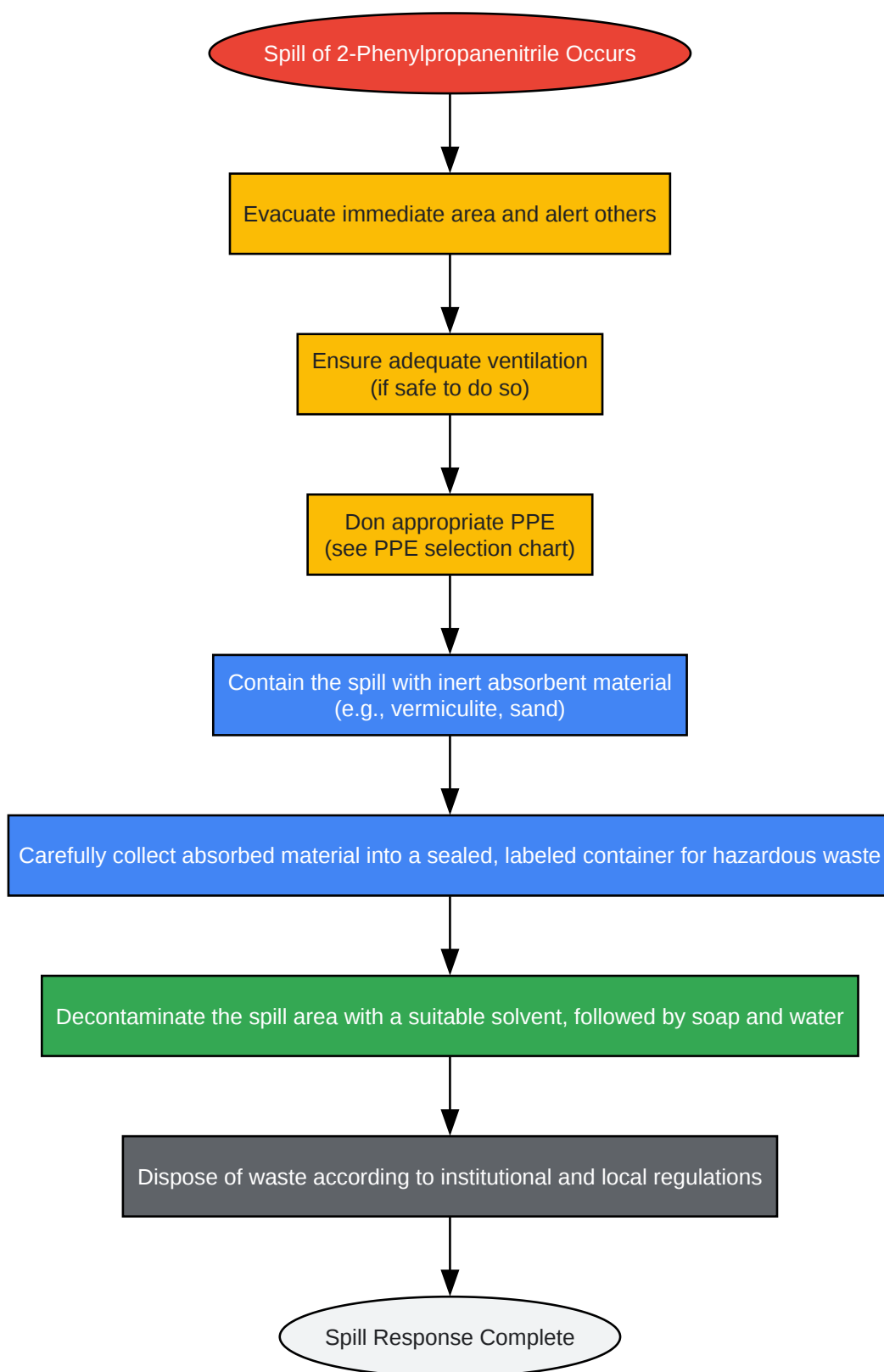
Storage:

- Store in a cool, dry, well-ventilated area.[4]
- Keep the container tightly closed.[4]
- Store away from incompatible materials such as oxidizing agents, acids, and bases.[4]
- Ensure the storage container is clearly labeled.[4]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial to prevent exposure to **2-phenylpropanenitrile**. The following diagram outlines the logic for selecting PPE based on the handling scenario.





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